

# An In-depth Technical Guide to D-Raffinose Pentahydrate

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## Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

Cat. No.: *B7908328*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the pentahydrate form of D-Raffinose, a naturally occurring trisaccharide composed of galactose, glucose, and fructose.<sup>[1]</sup> This document collates critical data on its physicochemical properties, detailed experimental protocols for its analysis, and visual representations of its role in biological pathways and experimental workflows.

## Physicochemical Properties

D-Raffinose pentahydrate is a white crystalline powder with a variety of applications, notably as a cryoprotectant, a carbon source in microbiology, and a component in cell culture media.<sup>[1][2]</sup> Its key physical and chemical characteristics are summarized below.

Property	Value	References
Synonyms	O- $\alpha$ -D-Galactopyranosyl-(1 $\rightarrow$ 6)- $\alpha$ -D-glucopyranosyl $\beta$ -D-fructofuranoside pentahydrate, Melitose, Melitriose	
Molecular Formula	C <sub>18</sub> H <sub>32</sub> O <sub>16</sub> · 5H <sub>2</sub> O	
Molecular Weight	594.51 g/mol	
CAS Number	17629-30-0	
Appearance	White crystalline powder	
Melting Point	78-80 °C	
Solubility	Water: 0.1 g/mL (clear, colorless solution), 50 mg/mL. Soluble in methanol, pyridine; slightly soluble in alcohol.	
Optical Activity	[ $\alpha$ ] <sub>20/D</sub> +105° $\pm$ 2° (c = 10% in H <sub>2</sub> O)	
Purity (by HPLC)	$\geq$ 98.0% to $\geq$ 99.0% depending on the grade	

## Structural and Spectroscopic Data

The crystal structure of D-Raffinose pentahydrate has been determined using X-ray diffraction, revealing a complex network of hydrogen bonds. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy are crucial for its identification and structural elucidation.

Spectroscopic Data	Key Features	References
$^1\text{H}$ NMR	Complex spectrum with multiple peaks corresponding to the protons of the three sugar moieties. A water signal is also present.	
$^{13}\text{C}$ NMR	Shows 18 distinct carbon signals for the trisaccharide backbone.	
FTIR	The 'fingerprint' region for carbohydrates is between 950 and 1200 $\text{cm}^{-1}$ . A peak around 1651 $\text{cm}^{-1}$ corresponds to the scissoring vibration of the water of crystallization.	
Crystal Structure	The crystal structure is characterized by infinite chains of hydrogen bonds, with water molecules linking these chains to form a three-dimensional network.	

## Experimental Protocols

This section provides detailed methodologies for the key analytical techniques used to characterize D-Raffinose pentahydrate.

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a standard method for determining the purity of D-Raffinose pentahydrate. A mixed-mode chromatography approach can be employed for the simultaneous analysis of sugars, amino acids, and carboxylic acids.

**Instrumentation:**

- HPLC system with a Corona Charged Aerosol Detector (CAD) or a Refractive Index Detector (RID).
- Column: Amaze HD (4.6x150 mm, 3  $\mu$ m, 100Å) or a similar HILIC mixed-mode column.

**Reagents:**

- Acetonitrile (ACN), HPLC grade.
- Water, HPLC grade.
- Ammonium Acetate (AmAc), analytical grade.
- D-Raffinose pentahydrate standard.

**Procedure:**

- Mobile Phase Preparation: Prepare a mobile phase of Acetonitrile/Water/Ammonium Acetate with the pH adjusted to 4.
- Standard and Sample Preparation:
  - Prepare a stock solution of D-Raffinose pentahydrate standard at a concentration of 1 mg/mL in the mobile phase.
  - Prepare the sample solution at a similar concentration.
- Chromatographic Conditions:
  - Separation Mode: HILIC
  - Flow rate: 1 mL/min
  - Injection volume: 2  $\mu$ L
  - Column Temperature: 30 °C

- Analysis: Inject the standard and sample solutions into the HPLC system. The purity of the D-Raffinose pentahydrate is determined by comparing the peak area of the analyte to the total peak area of all components in the chromatogram.

## Thermal Analysis (DSC/TGA) for Dehydration Profiling

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to study the thermal behavior of D-Raffinose pentahydrate, particularly its dehydration process.

Instrumentation:

- Simultaneous Thermal Analyzer (STA) or separate DSC and TGA instruments.
- Aluminum or KBr pellets for sample preparation.

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of D-Raffinose pentahydrate into a standard aluminum pan or press it into a KBr pellet.
- TGA/DSC Program:
  - Temperature Range: 25 °C to 200 °C.
  - Heating Rate: 10 °C/min.
  - Atmosphere: Inert (e.g., Nitrogen) at a flow rate of 50 mL/min.
- Data Analysis:
  - TGA: The TGA curve will show a weight loss corresponding to the loss of the five water molecules. The total weight loss should be approximately 15.14%.
  - DSC: The DSC thermogram will display endothermic peaks corresponding to the stepwise removal of water molecules. For D-Raffinose pentahydrate, endothermic events are typically observed around 56 °C, 73 °C, and 85 °C, which may correspond to the loss of one, two, and two moles of water, respectively.

## Karl Fischer Titration for Water Content Determination

Karl Fischer titration is a specific and accurate method for determining the water content of D-Raffinose pentahydrate.

Instrumentation:

- Karl Fischer titrator (volumetric or coulometric).

Reagents:

- Karl Fischer reagent (e.g., Hydranal™-Composite 5).
- Anhydrous methanol.
- Sodium tartrate dihydrate (for standardization).

Procedure:

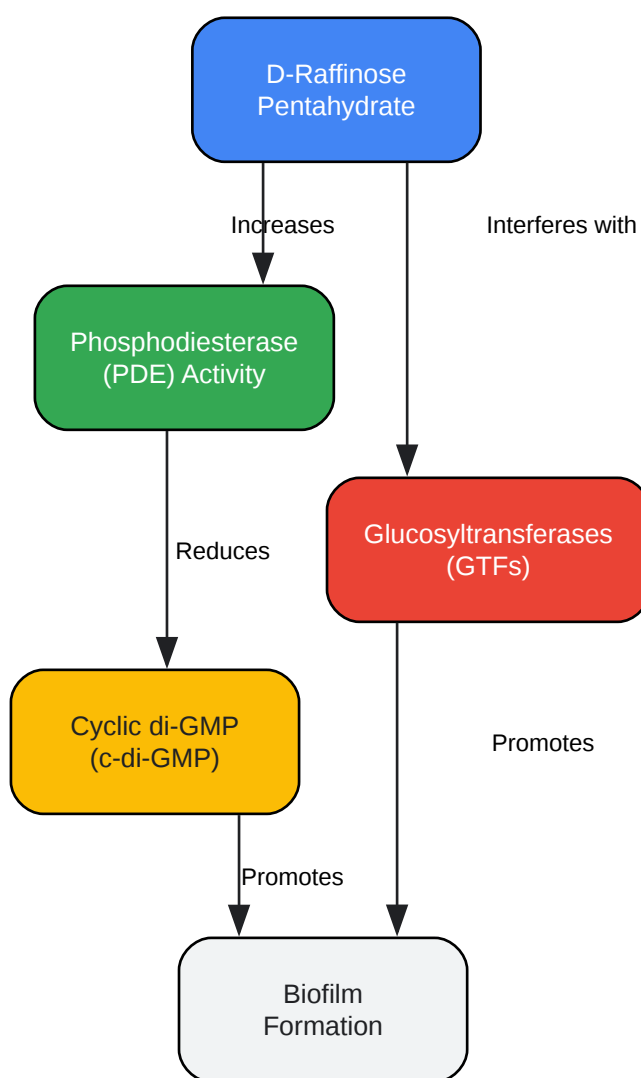
- Standardization of Karl Fischer Reagent:
  - Accurately weigh about 150-350 mg of sodium tartrate dihydrate and transfer it to the titration vessel containing anhydrous methanol.
  - Titrate with the Karl Fischer reagent to the electrometric endpoint.
  - Calculate the water equivalence factor (F) of the reagent in mg H<sub>2</sub>O/mL.
- Sample Analysis:
  - Accurately weigh a suitable amount of D-Raffinose pentahydrate (containing 10-50 mg of water) and quickly transfer it to the titration vessel.
  - Stir to dissolve and titrate with the standardized Karl Fischer reagent to the endpoint.
- Calculation:
  - Calculate the percentage of water in the sample using the volume of titrant consumed, the water equivalence factor, and the sample weight.

## Signaling Pathways and Experimental Workflows

D-Raffinose pentahydrate is involved in various biological processes and is a key component in several experimental procedures. The following diagrams, created using the DOT language for Graphviz, illustrate some of these roles.

### Signaling Pathway of D-Raffinose in Biofilm Inhibition

D-Raffinose has been shown to inhibit biofilm formation in certain bacteria by modulating intracellular signaling pathways.



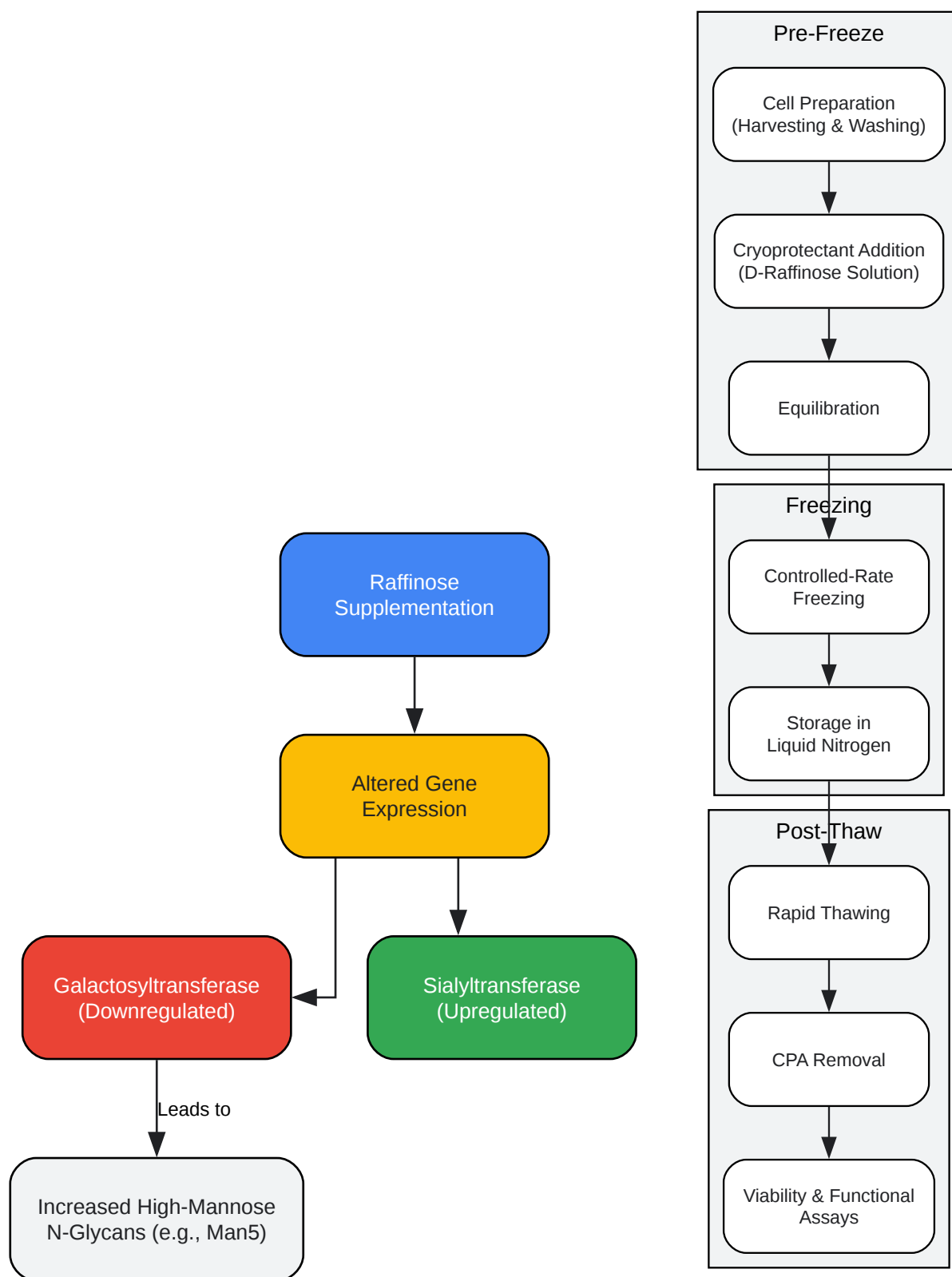
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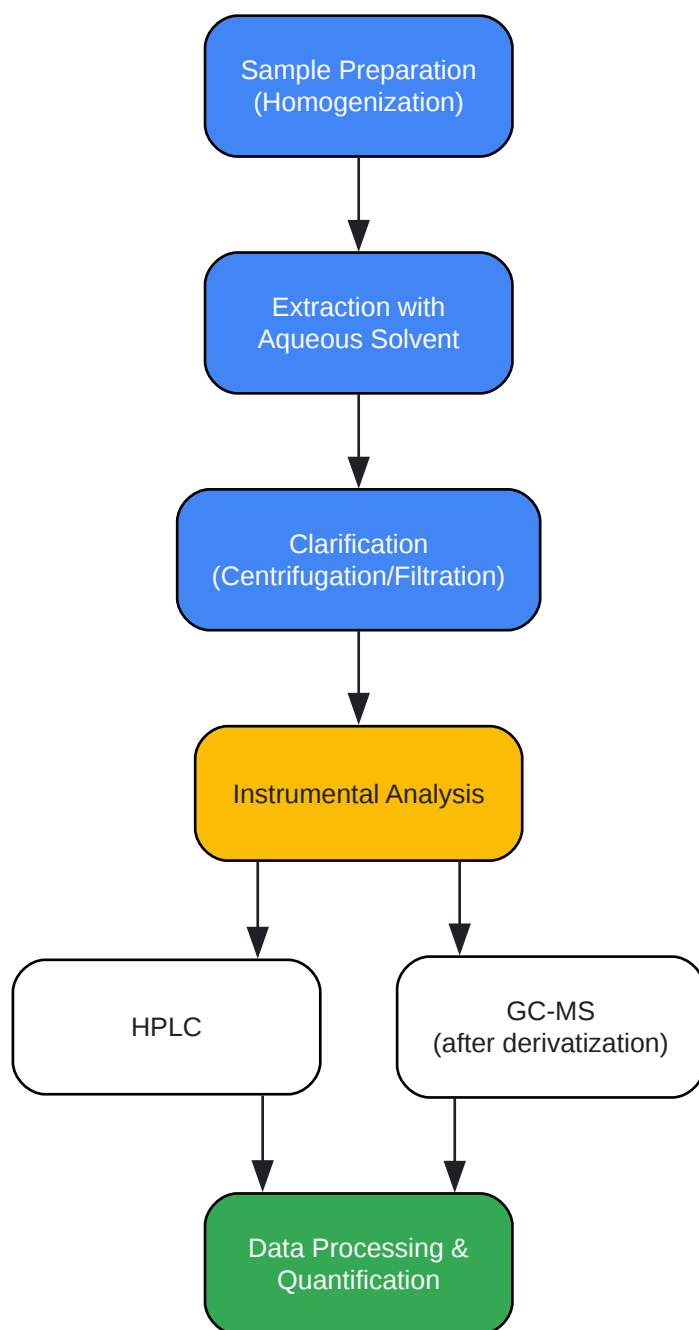
Caption: D-Raffinose signaling in biofilm inhibition.

## Influence of D-Raffinose on N-Glycosylation in Cell Culture

Supplementation of cell culture media with D-Raffinose can enhance the formation of high-mannose N-glycans on recombinant proteins.







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## References

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